

Commercial Suppliers and Technical Guide for Tetrabromobisphenol A-D6

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Compound of Interest

Compound Name: Tetrabromobisphenol A-D6

Cat. No.: B13841886

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For researchers, scientists, and drug development professionals requiring high-purity, isotopically labeled **Tetrabromobisphenol A-D6** (TBBPA-D6), this technical guide provides a comprehensive overview of commercial suppliers, key technical data, and a representative experimental protocol for its application as an internal standard in analytical quantification.

Commercial Availability

Tetrabromobisphenol A-D6 is available from specialized chemical suppliers. Two prominent commercial sources are:

- Santa Cruz Biotechnology, Inc.^{[1][2]}
- LGC Standards

These suppliers offer TBBPA-D6 for research purposes, and it is crucial to request lot-specific Certificates of Analysis for detailed purity and isotopic enrichment information.

Technical Data Summary

Quantitative data for **Tetrabromobisphenol A-D6**, as sourced from a representative Certificate of Analysis from Santa Cruz Biotechnology, is summarized below.^[3] Researchers should always refer to the documentation provided with their specific lot.

Parameter	Specification
Product Name	Tetrabromobisphenol A-D6
Alternate Names	2,2-Bis(4-hydroxy-3,5-dibromophenyl)propane-D6; 2,2',6,6'-Tetrabromobisphenol A-D6; 3,3',5,5'-Tetrabromobisphenol A-D6[1]
Catalog Number	sc-473334[3]
Molecular Formula	C ₁₅ H ₆ D ₆ Br ₄ O ₂ [1][3]
Molecular Weight	549.91 g/mol [1][3]
Isotopic Purity	99.5 % -d6 (by NMR)[3]
Chemical Purity	99 % (by HPLC)[3]
Melting Point	182 - 184 °C[3]
Appearance	Off-white to pale beige solid
Solubility	Soluble in Chloroform (slightly), DMSO (slightly), Ethyl Acetate (slightly)

Experimental Protocol: Quantification of Tetrabromobisphenol A in Biological Matrices using TBBPA-D6 Internal Standard

The following is a detailed methodology for the quantification of Tetrabromobisphenol A (TBBPA) in samples such as serum, employing TBBPA-D6 as an internal standard for accurate and precise measurement via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This protocol is adapted from established methods for TBBPA analysis.[4][5][6][7]

1. Sample Preparation and Extraction

- To a 1 g biological sample (e.g., serum), add a known amount of **Tetrabromobisphenol A-D6** (TBBPA-D6) internal standard solution.
- Perform protein precipitation by adding an appropriate volume of ice-cold acetonitrile.

- Vortex the mixture vigorously and centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable solvent mixture (e.g., methanol/water) for LC-MS/MS analysis.

2. Liquid Chromatography (LC) Conditions

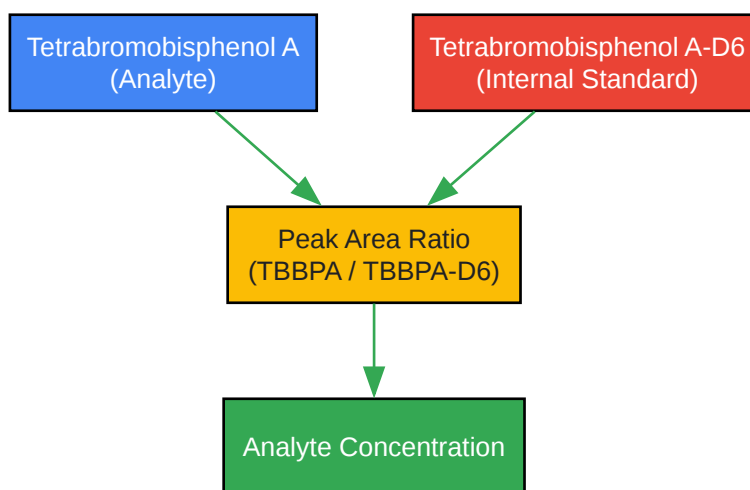
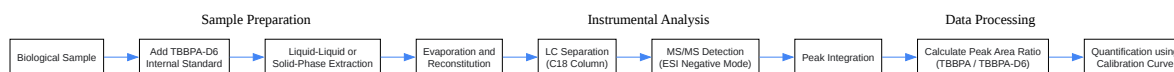
- Column: A C18 reversed-phase column is suitable for the separation.
- Mobile Phase: A gradient elution with a mixture of water (A) and methanol or acetonitrile (B), both potentially containing a small amount of formic acid or ammonium acetate to improve peak shape and ionization.
- Flow Rate: A typical flow rate is in the range of 0.2-0.5 mL/min.
- Injection Volume: 5-20 μ L.

3. Tandem Mass Spectrometry (MS/MS) Conditions

- Ionization Mode: Electrospray ionization (ESI) in the negative ion mode is commonly used for TBBPA analysis.
- Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both TBBPA and the TBBPA-D6 internal standard. The exact mass-to-charge ratios (m/z) will need to be optimized on the specific instrument used.
- Data Analysis: The concentration of TBBPA in the sample is determined by calculating the ratio of the peak area of the analyte (TBBPA) to the peak area of the internal standard (TBBPA-D6) and comparing this ratio to a calibration curve prepared with known concentrations of TBBPA and a constant concentration of TBBPA-D6.

Visualizations

The following diagrams illustrate the experimental workflow for the quantification of Tetrabromobisphenol A using a deuterated internal standard.



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